

1-Iodo-3,4-methylenedioxybenzene molecular weight and formula

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Compound of Interest

Compound Name: 1-Iodo-3,4-methylenedioxybenzene

Cat. No.: B134573

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An In-Depth Technical Guide to 1-Iodo-3,4-methylenedioxybenzene

This guide provides a comprehensive overview of **1-Iodo-3,4-methylenedioxybenzene**, a key intermediate in organic synthesis. It is intended for researchers, scientists, and professionals involved in drug development and material science.

Core Properties

1-Iodo-3,4-methylenedioxybenzene, also known as 5-iodo-1,3-benzodioxole, is an organic compound with the molecular formula $C_7H_5IO_2$.^{[1][2][3][4]} It is characterized by an iodine atom attached to a methylenedioxybenzene ring structure. This compound serves as a versatile synthetic intermediate in the preparation of more complex molecules.^{[1][2]}

Quantitative Data

Property	Value	Reference
Molecular Formula	C ₇ H ₅ IO ₂	[1][2][3][4]
Molecular Weight	248.02 g/mol	[1][2][4]
CAS Number	5876-51-7	[1][2][3][4]
Boiling Point	94 °C	[5]
Density	1.91 g/cm ³	[5]
Flash Point	111 °C	[5]

Experimental Protocols

The synthesis of **1-iodo-3,4-methylenedioxybenzene** is crucial for its application in further chemical reactions. A common method involves the direct iodination of 1,3-benzodioxole.

Synthesis from 1,3-Benzodioxole

Objective: To synthesize 5-iodo-1,3-benzodioxole from 1,3-benzodioxole.

Materials:

- N-iodosuccinimide (66.0 mmol, 14.8 g)
- 1,3-benzodioxole (55.0 mmol, 6.31 mL)
- Acetic acid (470 mL)
- Saturated aqueous sodium bicarbonate solution
- Aqueous sodium thiosulfate
- Chloroform
- Anhydrous sodium sulfate
- Hexane

- 1 L flask
- Stirring apparatus
- Distillation apparatus
- Separatory funnel
- Silica gel for column chromatography

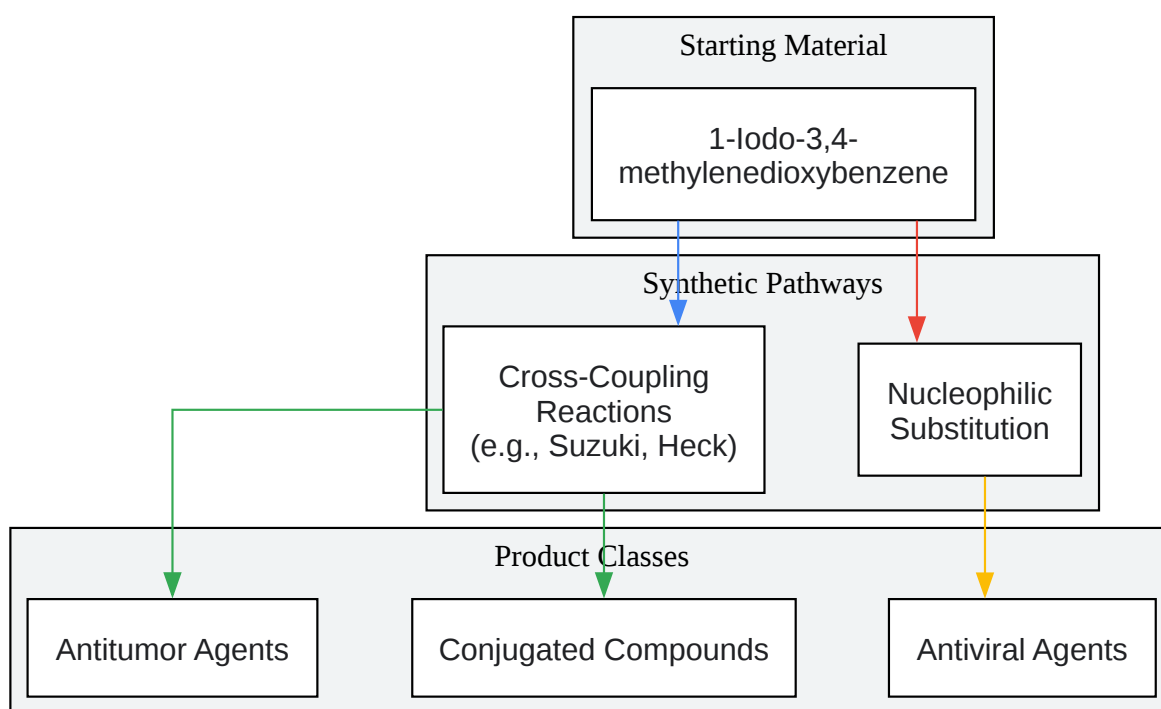
Procedure:

- Under an argon atmosphere, add N-iodosuccinimide (14.8 g), 1,3-benzodioxole (6.31 mL), and acetic acid (470 mL) to a 1 L flask.[6]
- Stir the reaction mixture at room temperature for 65 hours.[6]
- After the reaction is complete, remove the acetic acid by distillation under reduced pressure. [6]
- Neutralize the residue with a saturated aqueous sodium bicarbonate solution.[6]
- Add aqueous sodium thiosulfate and chloroform to the mixture and separate the organic layer.[6]
- Extract the aqueous layer again with chloroform.[6]
- Combine all organic layers, dry with anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product.[6]
- Purify the crude product by silica gel column chromatography using hexane as the eluent.[6]

Expected Outcome: The purification should yield 5-iodo-1,3-benzodioxole as a colorless liquid (11.3 g, 45.7 mmol, 83% yield).[6]

Applications in Synthesis

1-Iodo-3,4-methylenedioxybenzene is a valuable building block in the synthesis of various biologically active compounds. Its utility stems from the reactivity of the iodine substituent, which allows for the formation of new carbon-carbon and carbon-heteroatom bonds through various coupling reactions. This makes it an important precursor for antiviral and antitumor agents.[1][6][7]



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Caption: Synthetic utility of **1-Iodo-3,4-methylenedioxybenzene**.

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